

Swietenidin B isolation from *Swietenia macrophylla*

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Compound Focus: Swietenidin B

CAS No.: 2721-56-4

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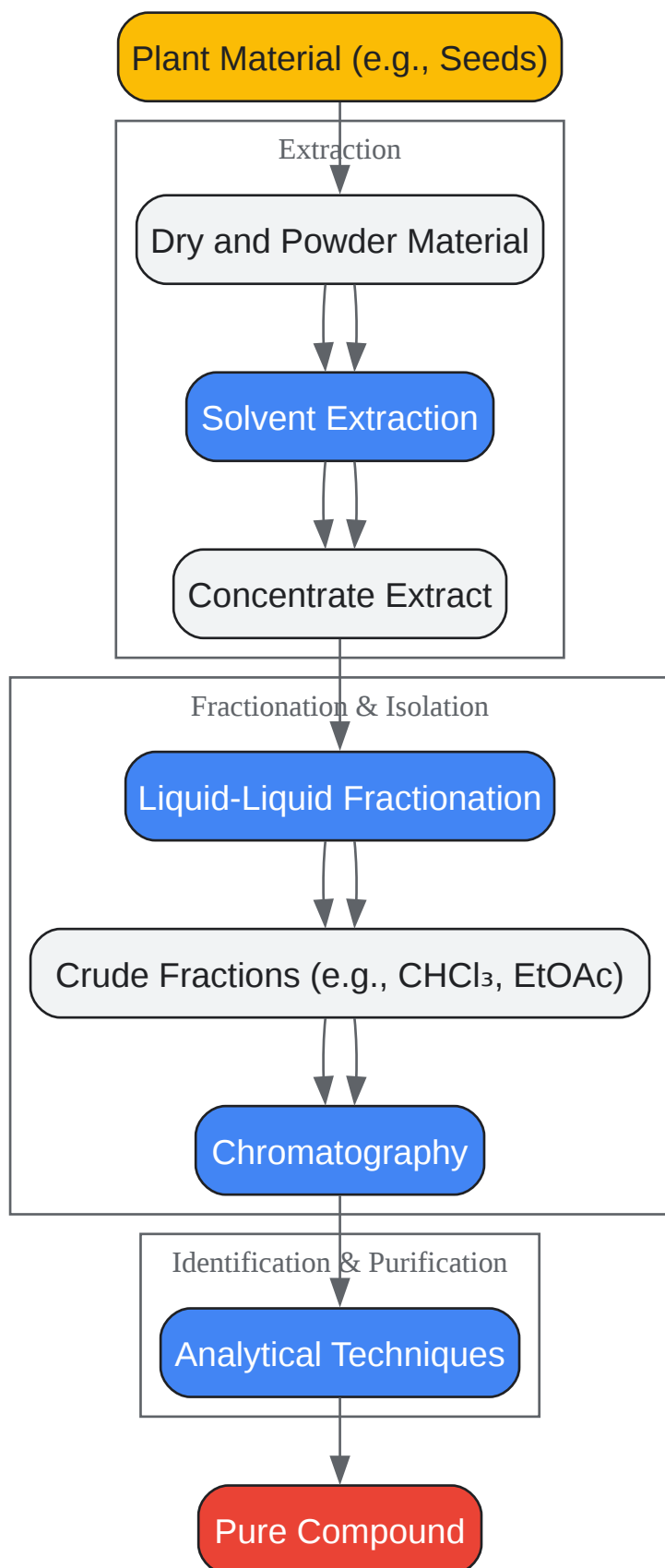
Known Limonoids from *Swietenia macrophylla*

The table below lists several key limonoids that have been successfully isolated from different parts of the plant, primarily the seeds [1].

Compound Name	Plant Part	Notes / Relationship to Known Compounds
Swietenine	Seed	A common and studied limonoid [1] [2] [3].
Swietenolide	Seed	A common and studied limonoid [1] [3].
Swietenolide diacetate	Seed	Derivative of swietenolide [1].
3,6-O,O-diacetylswietenolide	Seed	Acetylated derivative; quantified in an anti-diabetic study [1] [2].
Augustineolide	Seed	Isolated limonoid [1].
Khayasin T	Seed	Isolated limonoid [1].
Swietemahonins E, F, G	Seed	A series of isolated limonoids [1].

Established Experimental Protocols for Isolation

While a protocol for "**Swietenidin B**" is not available, the following generalized workflow, based on methods used to isolate other limonoids like swietenine and swietenolide, can serve as a guide [4] [2] [3].



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General workflow for isolating limonoids from plant material.

- **Sample Preparation:** Seeds of *Swietenia macrophylla* are commonly dried and ground into a coarse powder to increase the surface area for extraction [3].
- **Extraction Techniques:** Researchers often use solvents of varying polarity in sequence. Common methods include:
 - **Maceration with Ethanol:** Used to obtain a standardized ethanolic extract for biological testing [2].
 - **Chloroform Extraction:** Effective for isolating limonoids with anti-cancer activity, such as swietenine and swietenolide [3].
 - **Supercritical Fluid Extraction (SFE):** A modern technique using CO₂, sometimes with ethanol as a modifier, to recover phenolic and flavonoid compounds efficiently [4].
- **Fractionation and Isolation:** The crude extract is typically suspended in a water-alcohol mixture and successively partitioned with solvents like *n*-hexane, diethyl ether, and ethyl acetate to separate compounds based on polarity [2]. The bioactive fraction is then subjected to chromatographic techniques:
 - **Column Chromatography (CC):** The primary workhorse for separation, often using silica gel as the stationary phase and a gradient of *n*-hexane and ethyl acetate, followed by dichloromethane and methanol for further elution [2].
 - **Preparative Thin-Layer Chromatography (PTLC) and HPLC:** These are used for the final purification steps to obtain pure compounds [2].
- **Identification and Analysis:**
 - **Reversed-Phase HPLC (RP-HPLC):** Validated methods are used to precisely quantify specific limonoids like swietenine and 3,6-*O,O*-diacetylswietenolide in an extract [2].
 - **Spectroscopic Techniques:** Nuclear Magnetic Resonance (NMR: ¹H, ¹³C, COSY, HMBC, etc.) and Mass Spectrometry (MS) are essential for elucidating the chemical structure of isolated compounds [2].

Suggestions for Future Research

Given that "**Swietenidin B**" is not reported in the key review literature [1], you may consider the following:

- **Verify the Compound Name:** The name "**Swietenidin B**" might be a synonym for a known compound, a compound from a very recent discovery, or a compound from a different plant species.
- **Explore Related Species:** Investigate other plants within the Meliaceae family (such as the genus *Khaya* or *Azadirachta*) which are also rich in limonoids and may contain compounds with similar names.
- **Focus on Known Analogues:** The protocols for isolating swietenine and swietenolide are well-established and provide an excellent starting point for isolating similar, potentially novel limonoids

from *Swietenia macrophylla*.

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